

Application Notes and Protocols for Cell-based Assays Using 6-Methoxyoxindole Derivatives

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Compound of Interest

Compound Name: 6-Methoxyoxindole

Cat. No.: B1351081

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Introduction

6-Methoxyoxindole derivatives represent a class of synthetic and naturally inspired compounds that have garnered significant interest in oncological research. These molecules have demonstrated potent anti-proliferative and cytotoxic effects across a variety of cancer cell lines. Their primary mechanism of action often involves the disruption of microtubule dynamics through the inhibition of tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent induction of apoptosis.^[1] This document provides detailed protocols for a suite of cell-based assays to characterize the anti-cancer properties of **6-methoxyoxindole** derivatives, enabling researchers to assess their efficacy and elucidate their mechanisms of action.

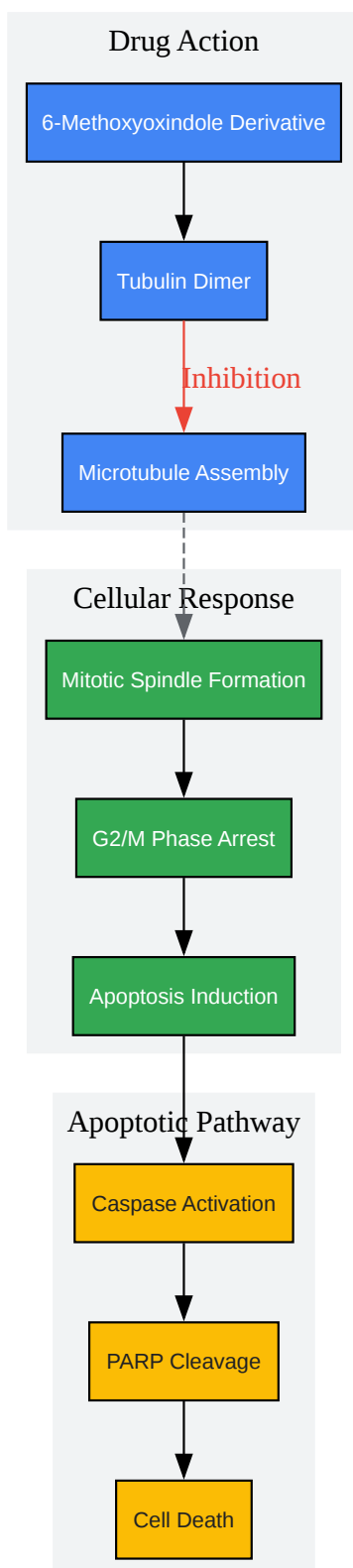
Data Presentation: Cytotoxicity of 6-Methoxyoxindole and Related Derivatives

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of various **6-methoxyoxindole** and related heterocyclic derivatives against several human cancer cell lines. This data provides a comparative context for the potential efficacy of novel analogs.

Compound Class	Specific Derivative Example	Cancer Cell Line	IC50 (μM)
6-Substituted-1-(3,4,5-trimethoxyphenyl)-1H-indole	Compound 3g	MCF-7 (Breast)	2.94
	MDA-MB-231 (Breast)		1.61
	A549 (Lung)		6.30
	HeLa (Cervical)		6.10
	A375 (Melanoma)		0.57
	B16-F10 (Murine Melanoma)		1.69
Spiro oxindole derivative	Compound 6 (N-benzyl, chloro substituted)	MCF-7 (Breast)	3.55
	MDA-MB-231 (Breast)		4.40
2-aryl-3-aryl indole analogue	Compound 36 (7-methoxy)	SK-OV-3 (Ovarian), NCI-H460 (Lung), DU-145 (Prostate)	Potent cytotoxicity reported
Quinoline-indole derivative	Compound 13	Various cancer cell lines	0.002 - 0.011

Signaling Pathway: Tubulin Polymerization Inhibition and Apoptosis Induction

6-Methoxyoxindole derivatives often exert their anti-cancer effects by targeting tubulin, a key component of microtubules. Inhibition of tubulin polymerization disrupts the formation of the mitotic spindle, leading to cell cycle arrest and the activation of the apoptotic cascade.



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Caption: Inhibition of tubulin polymerization by **6-methoxyoxindole** derivatives leading to apoptosis.

Experimental Workflow for Compound Screening

The following diagram outlines a typical workflow for screening and characterizing **6-methoxyoxindole** derivatives for their anti-cancer activity.



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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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